

Personal protective equipment for handling methyl 5-nitro-1H-indazole-7-carboxylate

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Compound of Interest

Compound Name: methyl 5-nitro-1H-indazole-7-carboxylate

Cat. No.: B1270063

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Essential Safety and Handling Guide for Methyl 5-nitro-1H-indazole-7-carboxylate

This guide provides crucial safety and logistical information for the handling and disposal of **Methyl 5-nitro-1H-indazole-7-carboxylate** (CAS No. 632291-85-1). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory operations.

Chemical and Physical Properties:

Property	Value
CAS Number	632291-85-1 [1]
Molecular Formula	C ₉ H ₇ N ₃ O ₄ [1]
Molecular Weight	221.17 g/mol [1]
Appearance	Yellow to beige solid [2]
Purity	≥ 95% (HPLC) [2]

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 5-nitro-1H-indazole-7-carboxylate is classified as an irritant and may be harmful if ingested or inhaled.^[3] It is irritating to the mucous membranes and upper respiratory tract.^[3] The toxicological properties of this compound have not been fully investigated.^[3] Therefore, strict adherence to safety protocols is mandatory.

Summary of Required Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles	Protects eyes from splashes and solid particulates.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Prevents skin contact with the chemical.
Body Protection	Laboratory coat, protective clothing, and chemical-resistant boots	Minimizes skin exposure and contamination of personal clothing. ^[3]
Respiratory Protection	Use in a chemical fume hood	Ensures adequate ventilation and prevents inhalation of dust or vapors. ^[3]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- Before handling, ensure that a safety shower and eye wash station are readily accessible.^[3]
- All work with **Methyl 5-nitro-1H-indazole-7-carboxylate** must be conducted in a properly functioning chemical fume hood.^[3]
- Wear all required PPE as specified in the table above before entering the designated handling area.

2. Handling:

- Avoid creating dust.
- Do not breathe dust or vapor.[\[3\]](#)
- Avoid contact with eyes, skin, and clothing.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)
- Store in a cool, dry, and well-ventilated place.[\[3\]](#)

3. In Case of Exposure:

- Skin Contact: Immediately wash the affected area with generous quantities of running water and non-abrasive soap.[\[3\]](#) If irritation persists, seek medical attention.[\[3\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[3\]](#)
- Ingestion: If swallowed, rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

Disposal Plan: Step-by-Step Waste Management

All waste containing **Methyl 5-nitro-1H-indazole-7-carboxylate** must be treated as hazardous waste.

1. Waste Segregation and Collection:

- Collect all solid waste (e.g., contaminated gloves, weighing paper, etc.) and unused product in a dedicated, clearly labeled, and sealed hazardous waste container.
- Aqueous and organic solutions containing this compound should be collected in separate, compatible, and clearly labeled hazardous waste containers. Do not mix with other waste

streams unless compatibility is confirmed.

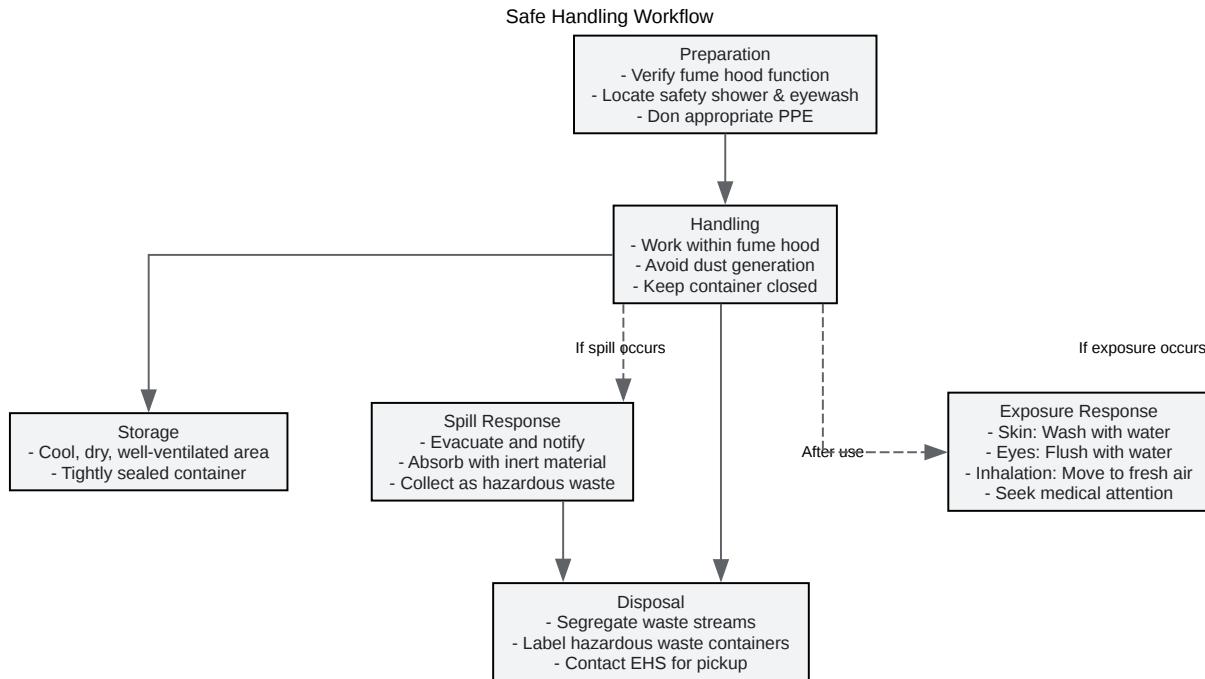
2. Spill Management:

- In the event of a spill, evacuate the immediate area.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully sweep or scoop the absorbed material into a designated hazardous waste container.
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

3. Final Disposal:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of this chemical down the drain or in the regular trash.
- Empty containers that held this compound should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.

Safe Handling Workflow for **Methyl 5-nitro-1H-indazole-7-carboxylate**



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